

Application Notes and Protocols: In Vitro Elastase Inhibition Assay for Acetylgarginyltryptophyl diphenylglycine

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Compound of Interest

Compound Name: *Acetylgarginyltryptophyl diphenylglycine*

Cat. No.: *B612793*

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Introduction

Elastase is a serine protease that degrades elastin, a critical protein responsible for the elasticity and resilience of various tissues, including the skin.[1][2] Unregulated elastase activity is implicated in the aging process and various pathological conditions, leading to a loss of skin firmness and the formation of wrinkles.[1][2][3] **Acetylgarginyltryptophyl diphenylglycine**, a synthetic tetrapeptide also known by the trade name Relistase™, is designed to counteract these effects by inhibiting elastase activity.[1][2][3][4] This application note provides a detailed protocol for an in vitro fluorometric assay to quantify the inhibitory potential of **Acetylgarginyltryptophyl diphenylglycine** against neutrophil elastase.

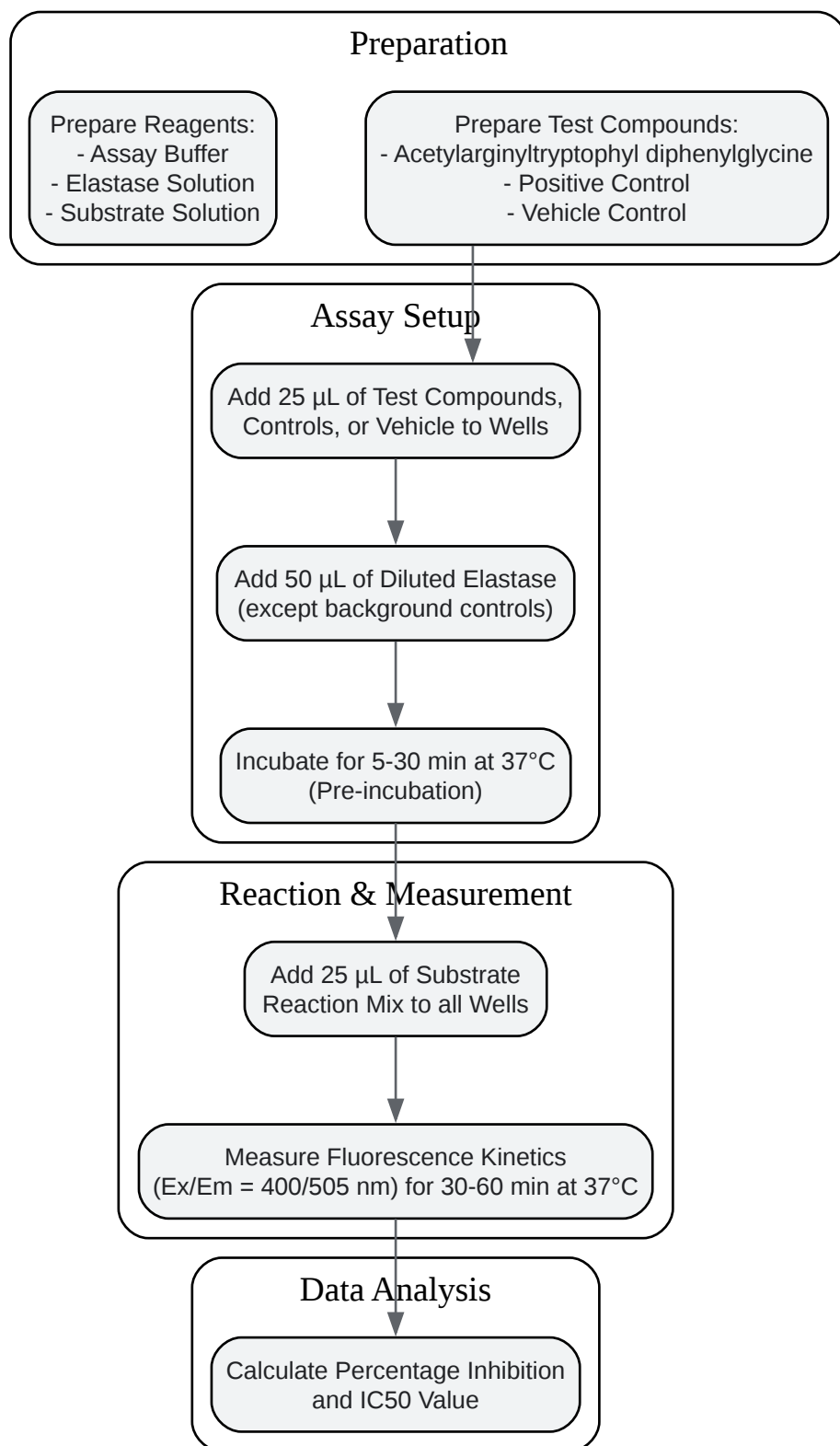
Principle of the Assay

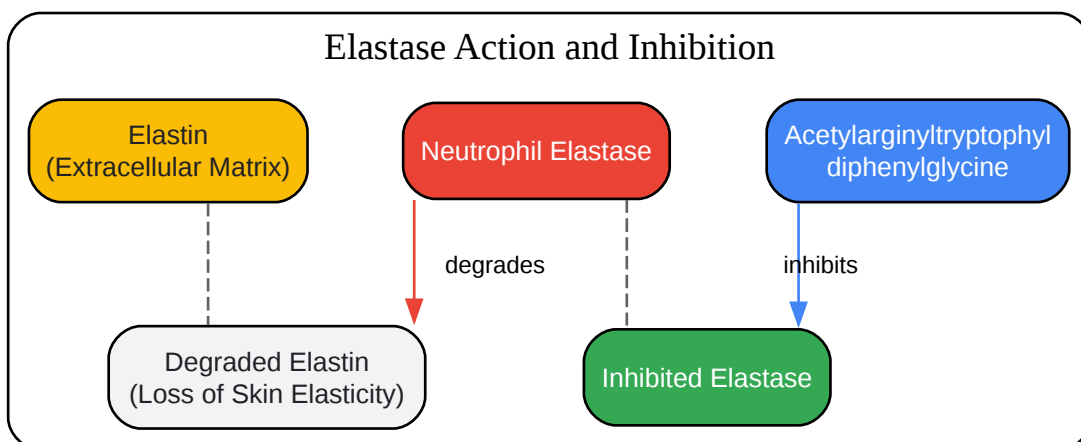
This protocol is based on a fluorometric method where neutrophil elastase hydrolyzes a non-fluorescent substrate, resulting in the release of a highly fluorescent product.[5][6] In the presence of an inhibitor like **Acetylgarginyltryptophyl diphenylglycine**, the enzymatic activity of elastase is reduced, leading to a decrease in the fluorescence signal. The extent of inhibition is directly proportional to the concentration of the inhibitor.

Materials and Reagents

- Human Neutrophil Elastase (HNE)
- Fluorogenic Substrate (e.g., MeOSuc-Ala-Ala-Pro-Val-AMC)
- Assay Buffer (e.g., 100 mM Tris-HCl, pH 8.0)
- **Acetylarginyltryptophyl diphenylglycine** (Test Compound)
- Positive Control Inhibitor (e.g., Sivelestat)
- Dimethyl Sulfoxide (DMSO)
- White or black 96-well microplate
- Fluorescence microplate reader (Excitation/Emission = 400/505 nm)

Experimental Workflow





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